

# Essential Safety and Handling Guide for Pigment Red 15

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## Compound of Interest

Compound Name: Red 15

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of Pigment **Red 15** (C.I. 12465) in a laboratory setting. The following information is critical for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

## Chemical and Physical Properties

A summary of the key quantitative data for Pigment **Red 15** is provided below. This information is crucial for understanding its physical characteristics and potential hazards.

Property	Value	Source
Chemical Formula	C <sub>24</sub> H <sub>17</sub> ClN <sub>4</sub> O <sub>5</sub>	[1][2]
Molecular Weight	476.87 g/mol	[1][2]
CAS Number	6410-39-5	[1]
Appearance	Red powder	[3]
Structure	Single azo pigment	[1]

## Personal Protective Equipment (PPE)

When handling Pigment **Red 15**, a comprehensive approach to personal protection is mandatory to prevent skin and eye contact, and inhalation of dust particles. The following PPE

is required:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][5] A face shield may be necessary for operations with a high risk of dust generation.
- **Skin Protection:**
  - **Gloves:** Use chemically resistant gloves, such as nitrile or neoprene rubber.[6][7] Gloves must be inspected before use and disposed of properly after handling the material.[4][5]
  - **Protective Clothing:** Wear a lab coat, impervious clothing, or coveralls to prevent skin contact.[4][6] For large quantities or in case of a spill, a chemical-resistant suit may be required.
- **Respiratory Protection:**
  - If engineering controls (e.g., fume hood) are not sufficient or if dust is generated, a NIOSH-approved respirator is necessary.[8] For situations where exposure limits may be exceeded, a full-face respirator is recommended.[4][5]

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of Pigment **Red 15**.

- **Preparation:**
  - Ensure the work area is well-ventilated. A fume hood is highly recommended.[7][9]
  - Assemble all necessary PPE and ensure it is in good condition.
  - Locate the nearest emergency eyewash station and safety shower before beginning work.  
[7]
- **Handling:**

- Avoid all personal contact with the substance, including inhalation of dust.[8]
- Wash hands thoroughly after handling, even if gloves were worn.[9]
- Do not eat, drink, or smoke in the handling area.
- Avoid the formation of dust and aerosols.[5] Use non-sparking tools to prevent ignition sources.[5]
- Storage:
  - Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[5][9]
  - Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[6][7]

## Disposal Plan

Proper disposal of Pigment **Red 15** and contaminated materials is crucial to prevent environmental contamination.

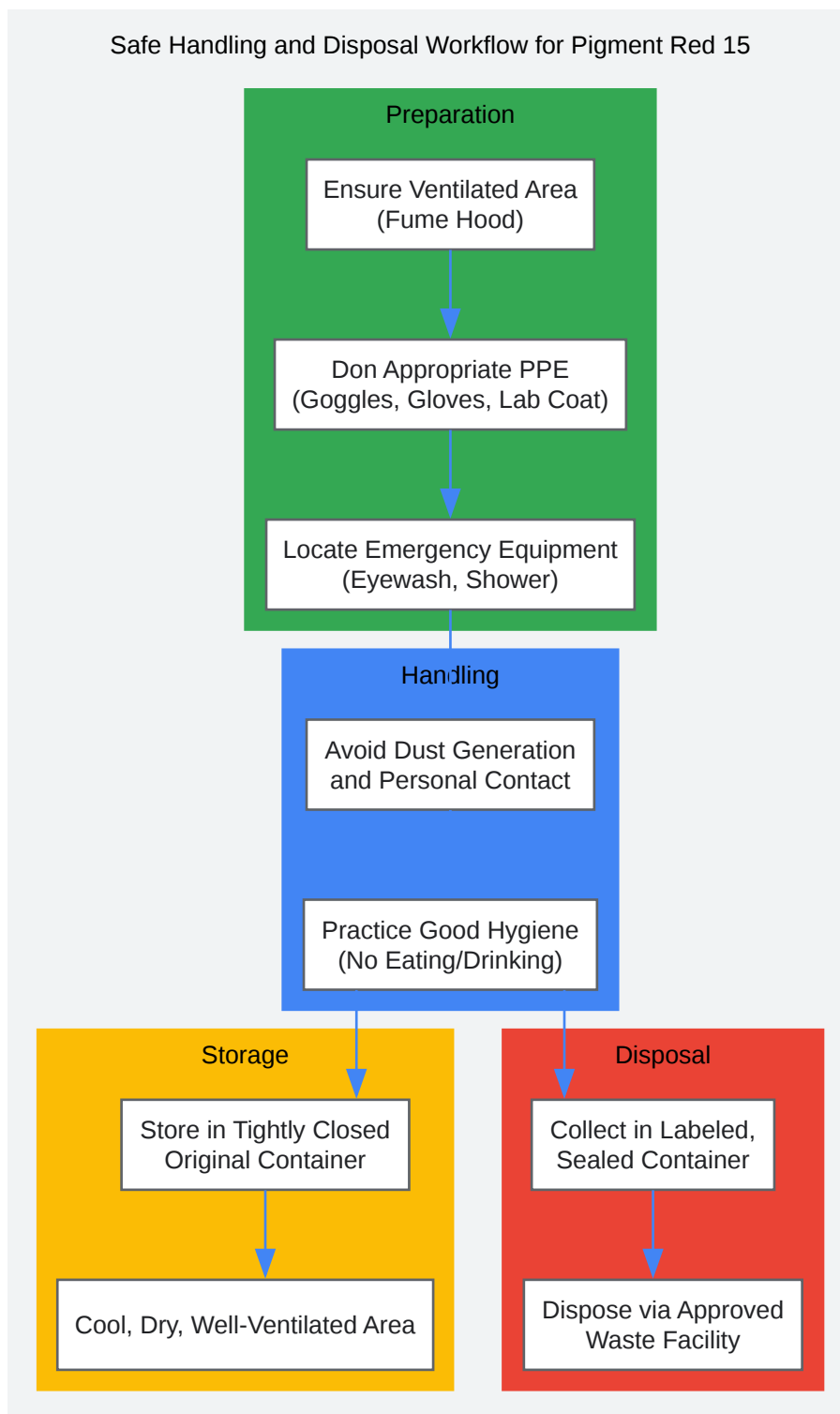
- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Disposal Route: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9][10]
- Contaminated PPE: Used gloves and other disposable PPE should be collected in a designated waste container and disposed of as chemical waste.
- Spill Cleanup: In case of a spill, prevent further leakage if it is safe to do so.[9] Use an absorbent material to collect the spill and place it into a suitable disposal container.[9] Avoid generating dust during cleanup.

## Emergency Procedures

In the event of an exposure or accident, immediate action is required.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[11\]](#) Seek medical attention if irritation persists.[\[9\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[9\]](#) Remove contaminated clothing and wash it before reuse.[\[9\]](#) Get medical attention if irritation develops.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[\[6\]](#)[\[9\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward.[\[11\]](#) Do not induce vomiting. Seek immediate medical attention.[\[6\]](#)

## Workflow for Safe Handling of Pigment Red 15



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Caption: Workflow for the safe handling and disposal of Pigment **Red 15**.

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